

# Introduction: A Key Building Block in Peptide Chemistry

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## Compound of Interest

Compound Name: *H-Asp(otbu)-NH<sub>2</sub> hcl*

Cat. No.: *B613054*

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**H-Asp(OtBu)-NH<sub>2</sub> HCl** is a protected derivative of the amino acid L-aspartic acid. In this molecule, the side-chain carboxylic acid is protected as a tert-butyl ester (-OtBu), while the C-terminus is an amide (-NH<sub>2</sub>). The  $\alpha$ -amino group is present as a hydrochloride salt, which enhances the compound's stability and handling characteristics. This specific arrangement of protecting groups makes it a valuable reagent in solid-phase peptide synthesis (SPPS) and other synthetic methodologies where controlled sequential coupling of amino acids is required. The tert-butyl protecting group is strategically employed due to its stability under a wide range of reaction conditions and its susceptibility to cleavage under specific acidic conditions, thus offering an orthogonal protection strategy.

## Physicochemical Properties: Form and Appearance

A fundamental aspect of utilizing any chemical reagent is a thorough understanding of its physical and chemical properties. These characteristics dictate its handling, storage, and application in experimental protocols.

### Physical Appearance and Form

**H-Asp(OtBu)-NH<sub>2</sub> HCl** is a white crystalline powder. This physical form is advantageous for laboratory use as it allows for accurate weighing and straightforward dissolution in appropriate solvents. The crystalline nature is indicative of a high degree of purity, a critical requirement for applications such as peptide synthesis where impurities can lead to undesired side products.

## Chemical Structure and Molecular Formula

The structural integrity of **H-Asp(OtBu)-NH<sub>2</sub> HCl** is the basis for its utility.

- Chemical Name: L-Aspartic acid β-tert-butyl ester α-amide hydrochloride[1][2]
- Synonyms: tert-butyl (3S)-3,4-diamino-4-oxobutanoate hydrochloride, H-Asp(OtBu)-NH<sub>2</sub>·HCl[2][3]
- CAS Number: 92786-68-0[1][2][3]
- Molecular Formula: C<sub>8</sub>H<sub>17</sub>ClN<sub>2</sub>O<sub>3</sub>[1][2]
- Molecular Weight: 224.69 g/mol [2]

The hydrochloride salt form not only improves stability but also aids in the solubilization of this amino acid derivative in polar solvents.

## Quantitative Data Summary

For ease of reference, the key quantitative data for **H-Asp(OtBu)-NH<sub>2</sub> HCl** are summarized in the table below. It is important to note that while some physicochemical properties like melting point and specific solubility values are not consistently reported in publicly available safety data sheets, the provided information is based on available supplier data and chemical databases.

Property	Value	Source
Appearance	White crystalline powder	Benchchem
CAS Number	92786-68-0	Santa Cruz Biotechnology, Pharmaffiliates
Molecular Formula	C <sub>8</sub> H <sub>17</sub> ClN <sub>2</sub> O <sub>3</sub>	Santa Cruz Biotechnology, Pharmaffiliates
Molecular Weight	224.69 g/mol	Pharmaffiliates
Melting Point	Data not available	XiXisys
Solubility	Data not available	XiXisys

## Experimental Protocols and Handling

The successful application of **H-Asp(OtBu)-NH<sub>2</sub> HCl** in research and development hinges on proper handling, storage, and quality control.

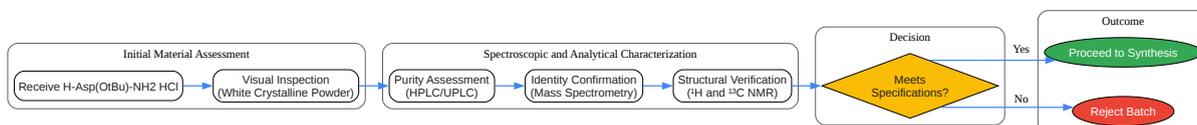
## Recommended Storage and Handling

To maintain the integrity of **H-Asp(OtBu)-NH<sub>2</sub> HCl**, the following storage and handling procedures are recommended:

- **Storage:** The compound should be stored in a tightly sealed container in a cool, dry place, typically at 2-8°C. It is advisable to protect it from moisture and light to prevent degradation.
- **Handling:** Use appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, when handling the powder. Work in a well-ventilated area or under a chemical fume hood to avoid inhalation of the powder.

## Quality Control and Characterization Workflow

Ensuring the purity and identity of **H-Asp(OtBu)-NH<sub>2</sub> HCl** before its use in a synthesis workflow is a critical, self-validating step. A typical characterization workflow is outlined below.



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A typical quality control workflow for **H-Asp(OtBu)-NH<sub>2</sub> HCl**.

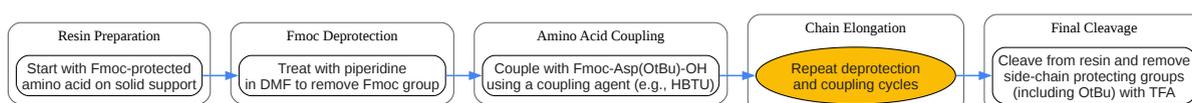
## Step-by-Step Protocol for Purity Analysis by HPLC

High-Performance Liquid Chromatography (HPLC) is a standard method for assessing the purity of amino acid derivatives.

- Preparation of the Mobile Phase:
  - Mobile Phase A: 0.1% Trifluoroacetic acid (TFA) in water.
  - Mobile Phase B: 0.1% TFA in acetonitrile.
  - Filter and degas both mobile phases before use.
- Sample Preparation:
  - Accurately weigh approximately 1 mg of **H-Asp(OtBu)-NH<sub>2</sub> HCl**.
  - Dissolve the sample in a known volume (e.g., 1 mL) of Mobile Phase A to create a 1 mg/mL stock solution.
  - Further dilute as necessary to fall within the linear range of the detector.
- HPLC Conditions:
  - Column: C18 reverse-phase column (e.g., 4.6 x 150 mm, 5 μm).
  - Flow Rate: 1.0 mL/min.
  - Detection: UV at 214 nm and 280 nm.
  - Injection Volume: 10 μL.
  - Gradient: A typical gradient would be a linear increase from 5% to 95% Mobile Phase B over 20-30 minutes.
- Data Analysis:
  - Integrate the peaks in the chromatogram.
  - Calculate the purity by dividing the area of the main peak by the total area of all peaks and multiplying by 100.

# Application in Peptide Synthesis: A Mechanistic Perspective

**H-Asp(OtBu)-NH<sub>2</sub> HCl** is primarily used in Fmoc-based solid-phase peptide synthesis. The tert-butyl group on the side chain prevents side reactions at the aspartic acid residue during peptide chain elongation.



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Role of Asp(OtBu) in Fmoc-based solid-phase peptide synthesis.

The use of the amide (NH<sub>2</sub>) at the C-terminus is significant when the desired peptide is a C-terminal amide, a common modification that increases the stability and biological activity of many peptide hormones and neuropeptides.

## Conclusion

**H-Asp(OtBu)-NH<sub>2</sub> HCl** is a well-defined, crystalline solid that serves as a crucial building block in the synthesis of complex peptides. Its specific protecting group strategy allows for the controlled incorporation of aspartic acid residues with a C-terminal amide. A thorough understanding of its physical and chemical properties, coupled with rigorous quality control, is essential for its successful application in research and drug development. This guide provides the foundational knowledge and practical protocols to enable researchers to utilize this important reagent with confidence.

## References

- Pharmaffiliates:L-Aspartic Acid beta-tert-Butyl Ester alpha-Amide Hydrochloride. [[Link](#)]

- XiXisys:GHS 11 (Rev.11) SDS Word 下载CAS: 92786-68-0. [[Link](#)]

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## Sources

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- 3. [chemimpex.com](https://www.chemimpex.com/) [[chemimpex.com](https://www.chemimpex.com/)]
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